

Introduction: The Significance of Octyl 2-methylbutyrate Analysis

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Compound of Interest

Compound Name: Octyl 2-methylbutyrate

CAS No.: 29811-50-5

Cat. No.: B1193954

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Octyl 2-methylbutyrate (CAS 29811-50-5) is a fatty acid ester known for its characteristic fruity, green, and slightly waxy aroma, reminiscent of apple and pear. It is widely used in the formulation of flavors and fragrances for a variety of consumer products, including beverages, confectionery, and personal care items. The precise quantification of this volatile compound is critical for ensuring product consistency, meeting quality standards, and complying with regulatory requirements.

1.1 Chemical Properties of Octyl 2-methylbutyrate

A thorough understanding of the analyte's properties is fundamental to developing a robust analytical method.

Property	Value	Source
Molecular Formula	C13H26O2	[1]
Molecular Weight	214.34 g/mol	[1]
Boiling Point	254 °C (estimated)	[1]
Flash Point	103.64 °C (estimated)	[1]
Vapor Pressure	0.0088 hPa @ 20°C (estimated)	[1]
Solubility in Water	0.37 g/L (estimated)	[1]
LogP	4.9 (estimated)	[1]

1.2 The Imperative for Inter-laboratory Comparisons

While a single laboratory can develop a validated analytical method, an inter-laboratory comparison (ILC) or proficiency test (PT) is the ultimate measure of a method's reproducibility and the competence of the participating laboratories. ILCs are essential for:

- **Method Validation:** Demonstrating that a method is rugged and transferable across different instruments, personnel, and environments.
- **Quality Assurance:** Providing an external measure of a laboratory's performance and identifying areas for improvement.
- **Harmonization of Results:** Ensuring that different laboratories can obtain comparable results for the same sample, which is crucial for commerce and regulatory acceptance.

Organizations like BIPEA offer proficiency testing schemes for the flavor, fragrance, and essential oil industries, highlighting the importance of such comparisons in this sector.[\[2\]](#)[\[3\]](#)

Analytical Methodologies for Octyl 2-methylbutyrate

The analysis of volatile and semi-volatile fragrance compounds is predominantly carried out using gas chromatography.[\[4\]](#)

2.1 Gas Chromatography-Mass Spectrometry (GC-MS): The Gold Standard

GC-MS is the most powerful and widely used technique for the analysis of fragrance and flavor compounds like **Octyl 2-methylbutyrate**.^{[5][6]}

- Causality of Choice: GC provides the high-resolution separation of volatile compounds required for complex fragrance mixtures. The mass spectrometer offers definitive identification based on the unique mass spectrum of each compound, which can be compared against spectral libraries for confirmation. This combination of separation and identification is critical for both qualitative and quantitative analysis.^[1]

2.2 Alternative and Complementary Techniques

- Gas Chromatography-Flame Ionization Detection (GC-FID): GC-FID is a robust and reliable technique for quantification. While it does not provide the mass spectral information for definitive identification like MS, it is often used in quality control settings for routine analysis of known compounds due to its excellent quantitative performance.
- Quantitative Nuclear Magnetic Resonance (qNMR): qNMR is a primary analytical method that can be used for the certification of reference materials. It allows for the direct quantification of an analyte against a certified internal standard without the need for a specific reference standard of the analyte itself.^[2]

2.3 Comparison of Methodologies

Technique	Principle	Strengths	Limitations
GC-MS	Separates compounds by GC and identifies by mass-to-charge ratio.	High confidence in identification; excellent for complex mixtures.	Can be more expensive and complex to operate than GC-FID.
GC-FID	Separates compounds by GC and detects by ionization in a flame.	Robust, linear, and cost-effective for quantification.	Does not provide structural information for identification.
qNMR	Quantifies based on the ratio of NMR signal integrals of the analyte and a standard.	Primary ratio method; high precision; no analyte-specific standard needed.	Lower sensitivity than GC-based methods; high initial instrument cost.

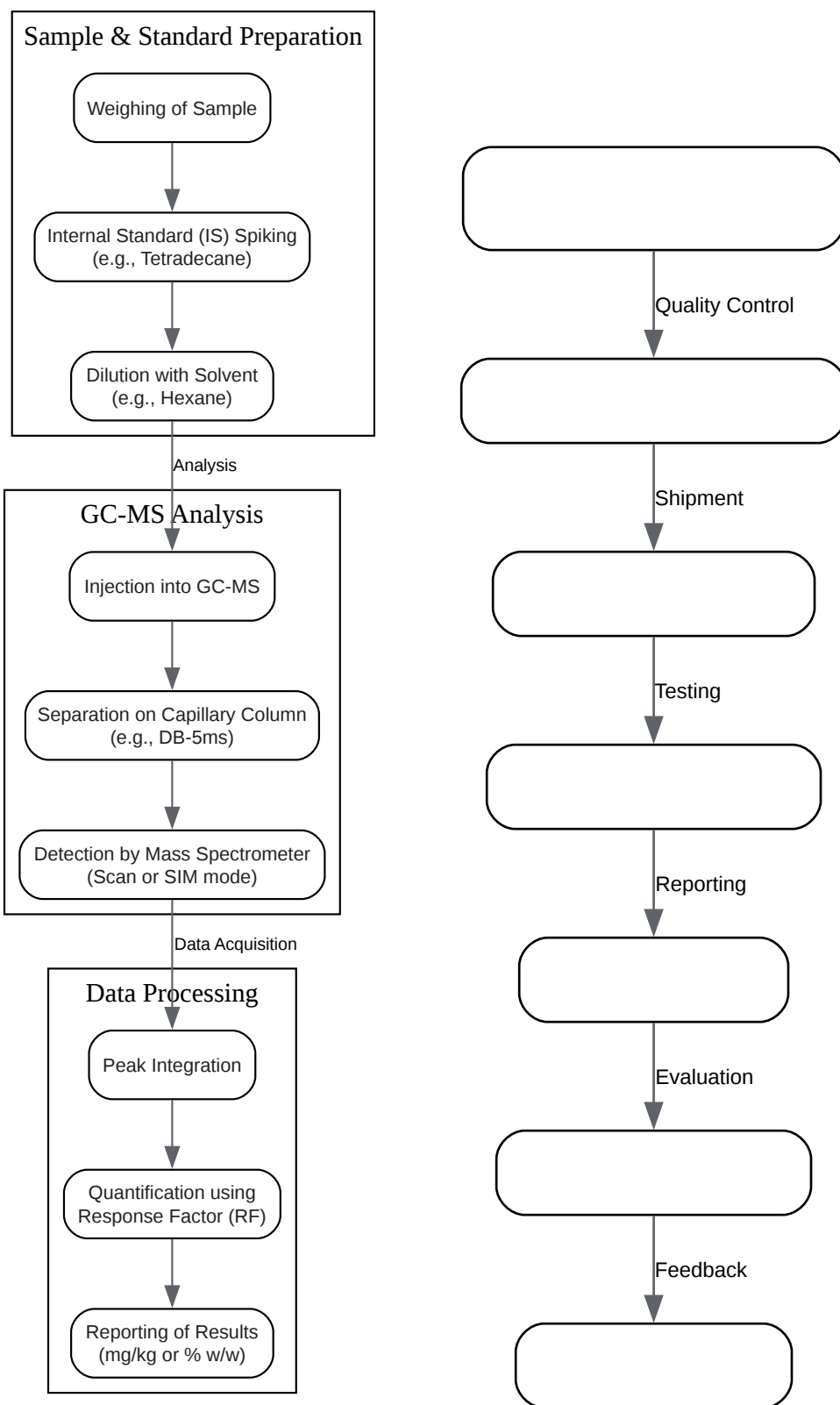
Recommended GC-MS Protocol for Octyl 2-methylbutyrate Analysis

This protocol is designed to be a self-validating system, incorporating quality control checks to ensure the reliability of the results.

3.1 Rationale for Method Selection

The selection of GC-MS is based on its ability to provide both accurate quantification and unambiguous identification of **Octyl 2-methylbutyrate**, even in complex matrices such as fragrance oils. The use of an internal standard is crucial for correcting variations in injection volume and instrument response.

3.2 Experimental Workflow Diagram



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